

RTI-51 solubility issues resolution

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Compound Focus: RTI-51 Hydrochloride

CAS No.: 1391052-88-2

Cat. No.: S1800116

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Understanding RTI-51

RTI-51 (also known as RTI-4229-51 or Bromopane) is a semi-synthetic tropane alkaloid studied for its potential in treating cocaine use due to its effects on dopamine, serotonin, and norepinephrine transporters [1] [2]. Its solubility is a key factor in biopharmaceutical evaluation [3].

The table below summarizes its basic chemical properties:

Property	Description
Chemical Name	methyl (1R,2S,3S,5S)-3-(4-bromophenyl)-8-methyl-8-azabicyclo[3.2.1]octane-2-carboxylate [1]
Molecular Formula	C ₁₆ H ₂₀ BrNO ₂ [1] [2]
Molecular Weight	338.24 g·mol ⁻¹ [1] [2]
CAS Number	135367-08-7 [2]
Related Salt Form	RTI-51 Hydrochloride (CAS 1391052-88-2) [4]

Reported Solubility & Handling Data

Direct, quantitative solubility data for RTI-51 in common solvents is limited in the search results. The information available primarily concerns its hydrochloride salt and general handling guidelines.

Property	Available Data / Common Practices
Storage (Powder)	-20°C for 3 years [2]
Storage (Solution)	-80°C for 1 year [2]
Solubility of HCl Salt	Slightly soluble in Methanol [4]
Appearance of HCl Salt	Beige solid [4]

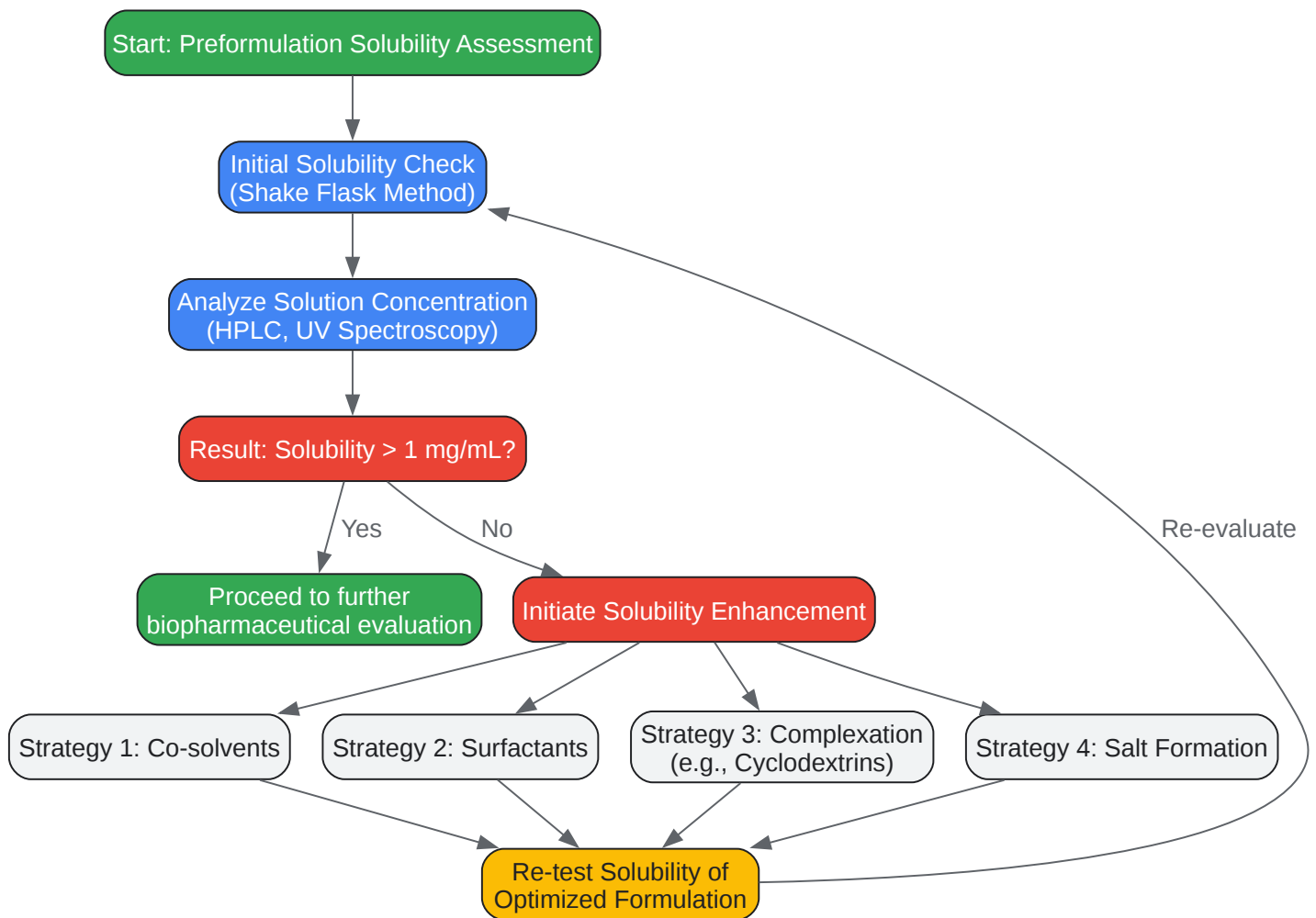
Suggested Solubility Enhancement Strategies

When a drug candidate like RTI-51 shows poor solubility (e.g., <1 mg/mL), preformulation studies are crucial to improve it for bioavailability [3]. The following strategies are standard in pharmaceutical research.

- **Use of Co-solvents:** A common approach is to use pharmaceutically acceptable solvents like **ethanol, methanol, or PEG 300** in water mixtures [2] [3].
- **Employ Surfactants:** Surfactants can enhance solubility. Consider **CetylTrimethyl Ammonium Bromide (CTAB)** or **Sodium Dodecyl Sulphate (SDS)** [3].
- **Form Complexes:** Forming inclusion complexes with **β -Cyclodextrin (β CD)** can significantly enhance aqueous solubility [5].
- **Salt Formation:** Using a salt form, such as **RTI-51 Hydrochloride**, can improve solubility characteristics in certain solvents [4].

Experimental Workflow for Solubility Assessment

The following diagram outlines a general workflow for assessing and tackling solubility issues in a preformulation setting. The core method for determining thermodynamic solubility is the **Shake Flask Method** [3].



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Detailed Protocol: Shake Flask Method

This is the standard and most accurate method for determining thermodynamic solubility [3].

- **Preparation:** Use pure RTI-51 and solvent [3].

- **Saturation:** Add an excess of RTI-51 powder to a vial containing the chosen solvent.
- **Equilibration:** Seal the vial and agitate (shake) it at a constant temperature (e.g., 4°C for stability and 37°C for biopharmaceutical relevance) for a sufficient time (often >30 minutes per sample) to reach equilibrium [3].
- **Separation:** After equilibration, separate the saturated solution from the undissolved solid. This is typically done by filtration or centrifugation [3].
- **Analysis:** Determine the concentration of RTI-51 in the saturated solution using a reliable analytical method. **High-Performance Liquid Chromatography (HPLC)** is preferred due to its ability to specifically determine the drug concentration and separate it from any impurities or degradation products [3].

Important Disclaimer & Safety

- **For Research Use Only:** All provided information is for **research purposes only**. RTI-51 and its salts are **not for human consumption** [2].
- **Compliance:** Please comply with all applicable laws and regulations regarding the handling of research compounds.
- **Consult Specialists:** For specific experimental issues, it is recommended to contact the compound supplier or authorized dealers for technical support [6].

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